

Essential Safety and Handling Guide for 2-(2-Butoxyethoxy)ethyl Acetate

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Compound of Interest

Compound Name: SID7970631

Cat. No.: B049248

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SID7970631 Identified as 2-(2-Butoxyethoxy)ethyl Acetate

For researchers, scientists, and drug development professionals, the safe handling of all laboratory chemicals is paramount. The substance identifier **SID7970631** corresponds to 2-(2-Butoxyethoxy)ethyl acetate, also known as diethylene glycol monobutyl ether acetate, with the CAS number 124-17-4. This document provides essential, immediate safety and logistical information, including operational and disposal plans for its handling in a laboratory setting.

Immediate Safety Information

2-(2-Butoxyethoxy)ethyl acetate is a combustible liquid that may cause mild to moderate irritation to the eyes and skin.[1][2] Ingestion and inhalation may also cause irritation to the digestive and respiratory tracts, respectively.[2] It is crucial to avoid all personal contact, including inhalation, and to wear appropriate protective clothing when there is a risk of exposure.[1] This substance has the potential to form explosive peroxides, especially when concentrated by evaporation or distillation.[1][3]

Personal Protective Equipment (PPE)

Proper personal protective equipment is essential to ensure safety when handling 2-(2-butoxyethoxy)ethyl acetate. The following table summarizes the required PPE.

Protection Type	Specific Recommendations	Rationale
Eye and Face Protection	Safety glasses with side shields or chemical safety goggles are required.[1][2] A face shield may be necessary for splash hazards.	To prevent eye irritation or damage from splashes.[1]
Skin Protection	Chemical-resistant gloves (e.g., PVC, Nitrile rubber) must be worn.[1][4] An apron (e.g., P.V.C.) and appropriate protective clothing should be used to minimize skin contact.[1][2]	To prevent skin irritation and potential systemic effects from absorption.[1]
Respiratory Protection	Generally, adequate general exhaust ventilation is sufficient.[1] In cases of aerosol or mist formation, or in situations with insufficient ventilation, a respirator with a Type A filter for organic gases and vapors should be used.[1][4][5]	To prevent irritation of the respiratory tract.

Operational Plans for Handling

Adherence to strict operational protocols is critical for the safe handling of 2-(2-butoxyethoxy)ethyl acetate.

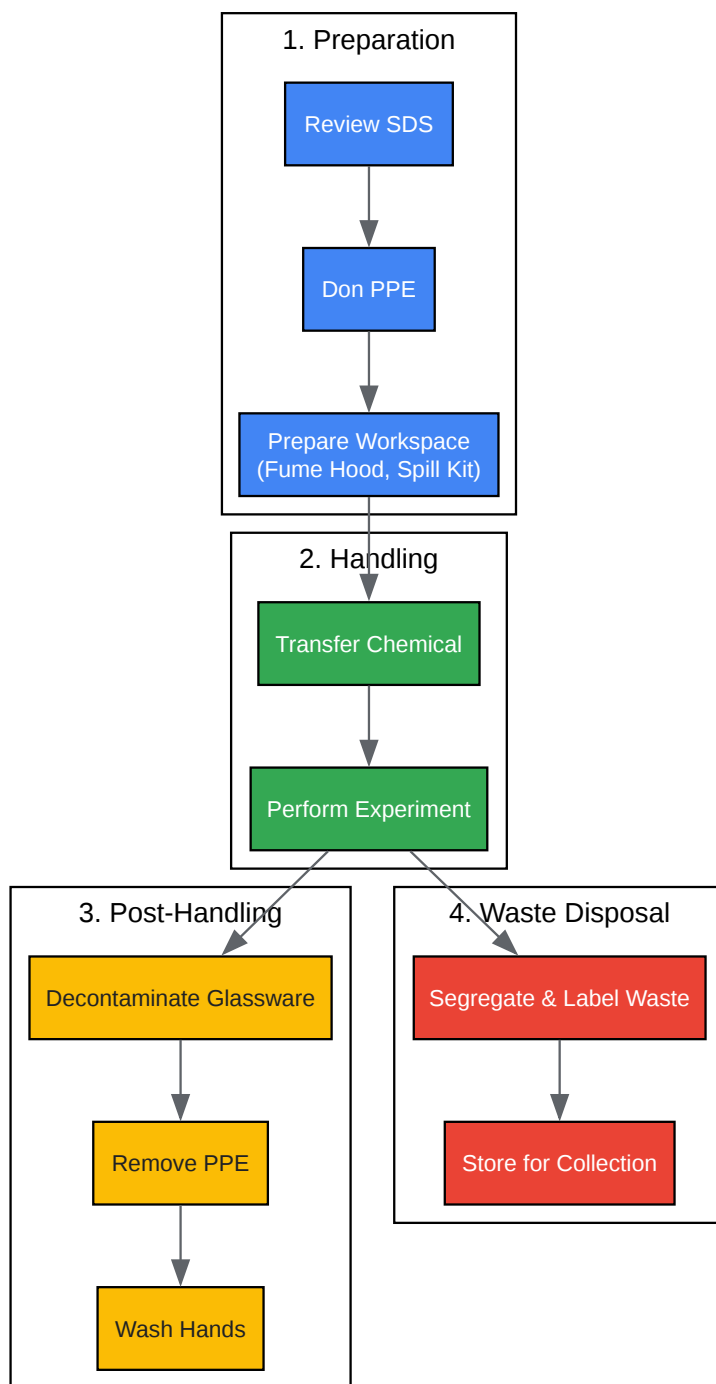
General Handling Protocol:

- Preparation: Before handling, ensure that an eyewash station and safety shower are readily accessible.[1] Read the Safety Data Sheet (SDS) thoroughly.
- Ventilation: Handle the substance in a well-ventilated area, preferably in a chemical fume hood.[1][2]

- **Avoiding Ignition Sources:** Keep away from heat, sparks, and open flames as the substance is combustible.[\[1\]](#)[\[6\]](#)
- **Personal Hygiene:** Wash hands thoroughly after handling.[\[2\]](#) Do not eat, drink, or smoke in the handling area.
- **Peroxide Formation:** Be aware of the potential for peroxide formation.[\[1\]](#)[\[3\]](#) Do not distill to dryness.[\[1\]](#) Check for peroxides before heating or distilling.
- **Storage:** Store in a cool, dry, well-ventilated area in tightly closed original containers.[\[1\]](#)[\[2\]](#) Protect from physical damage and light.[\[1\]](#)

Experimental Workflow Diagram

Workflow for Safe Handling of 2-(2-Butoxyethoxy)ethyl Acetate



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Caption: Workflow for the safe handling of 2-(2-butoxyethoxy)ethyl acetate.

Disposal Plans

Proper disposal of 2-(2-butoxyethoxy)ethyl acetate and its containers is crucial to prevent environmental contamination.

Waste Disposal Protocol:

- **Classification:** Chemical waste generators must determine if the discarded chemical is classified as hazardous waste according to local, state, and federal regulations.[\[2\]](#)
- **Collection:** Collect waste in a suitable, labeled, and closed container.[\[4\]](#) Do not mix with other waste streams unless explicitly permitted.
- **Storage:** Store waste containers in a designated, well-ventilated area, away from incompatible materials.
- **Disposal:** Arrange for disposal by a licensed professional waste disposal service.[\[4\]](#) Do not dispose of down the drain.[\[4\]](#)
- **Container Disposal:** Contaminated packaging should be disposed of as unused product.[\[4\]](#)

Accidental Release Measures

In the event of a spill, immediate and appropriate action is necessary to mitigate risks.

Spill Response Protocol:

- **Evacuation and Ventilation:** For major spills, clear the area of all personnel and move upwind.[\[1\]](#) Ensure adequate ventilation.
- **Control Ignition Sources:** Remove all sources of ignition from the spill area.[\[1\]](#)
- **Containment:** For minor spills, absorb the spill with an inert material such as vermiculite, sand, or earth.[\[2\]](#)
- **Collection:** Place the absorbed material into a suitable, closed container for disposal.[\[2\]](#)

- Personal Protection: Use proper personal protective equipment during cleanup, including respiratory protection if necessary.[2]
- Reporting: Alert emergency responders and inform them of the location and nature of the hazard for major spills.[1]

By adhering to these safety protocols and operational plans, researchers can minimize the risks associated with handling 2-(2-butoxyethoxy)ethyl acetate and maintain a safe laboratory environment.

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